

Physical properties including melting point and boiling point of DIDP

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Compound of Interest

Compound Name: *Diisodecyl phthalate*

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An In-depth Technical Guide to the Physical Properties of **Diisodecyl Phthalate** (DIDP)

This technical guide provides a comprehensive overview of the core physical properties of **Diisodecyl Phthalate** (DIDP), with a specific focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in drug development and materials science who require precise data and methodologies for the characterization of this compound.

Core Physical Properties of DIDP

Diisodecyl phthalate is a high-molecular-weight phthalate plasticizer, primarily used to impart flexibility to polyvinyl chloride (PVC).^[1] It is not a single compound but a complex mixture of isomers of phthalic acid and isomeric decyl alcohols.^{[1][2]} Under standard conditions, DIDP is a clear, colorless, and viscous liquid with a mild odor.^{[2][3][4]} Its chemical formula is C₂₈H₄₆O₄, and it has a molecular weight of approximately 446.67 g/mol .^[1]

Quantitative Data Summary

The physical properties of DIDP can vary slightly due to its isomeric nature. The following table summarizes the key quantitative data reported in the literature.

Physical Property	Value
Melting Point	Approximately -50°C to -45°C.[2][5][6][7][8] Some sources report a pour point of -48°C.[4] A range of -53 to -39°C has also been noted.[8]
Boiling Point	Greater than 350°C at atmospheric pressure.[5] [7] Specific values at reduced pressure include 250-257°C at 0.5 kPa[1][9] and 255°C at 3.5 mmHg.[4] Other reported values are >400°C[8] and 463°C.[10]
Density	0.96-0.97 g/cm³ at 20°C.[1] A specific value of 0.966 at 20°C is also reported.[8]
Vapor Pressure	<5.0 x 10⁻⁷ mmHg at 25°C.[10]
Water Solubility	Sparingly soluble in water, with reported values of <0.001 mg/L.[10]
Flash Point	Approximately 229°C to 275°C.[6][9]
Viscosity	Approximately 108 mPa·s at 20°C.[4]

Experimental Protocols

The following sections detail the standard methodologies for determining the melting (pour point) and boiling points of a viscous liquid like DIDP.

Determination of Melting Point (Pour Point)

Given that DIDP is a liquid at room temperature with a very low melting point, the determination is technically of its pour point, the lowest temperature at which the liquid will flow.

Apparatus:

- Test jar
- Thermometer with a range appropriate for temperatures down to -60°C

- Cooling bath (e.g., a Dewar flask with a mixture of dry ice and acetone or a mechanical refrigeration unit)
- Water bath

Procedure:

- **Sample Preparation:** A sample of DIDP is placed in a clean, dry test jar.
- **Thermometer Placement:** A thermometer is positioned in the center of the test jar with the bulb immersed in the sample.
- **Cooling:** The test jar is placed in the cooling bath. The cooling should be gradual to ensure uniform temperature distribution within the sample.
- **Observation:** At every 3°C drop in temperature, the test jar is removed from the cooling bath and tilted to observe if the liquid flows. This process should be done quickly to minimize warming of the sample.
- **Pour Point Determination:** The pour point is recorded as the temperature at which the liquid ceases to flow when the jar is held horizontally for 5 seconds. This temperature should be 3°C above the temperature at which the sample solidifies and shows no movement.

Determination of Boiling Point at Reduced Pressure

Due to its high boiling point at atmospheric pressure, which can lead to decomposition, the boiling point of DIDP is typically determined under reduced pressure.

Apparatus:

- Distillation flask (e.g., a Claisen flask)
- Condenser
- Receiving flask
- Thermometer

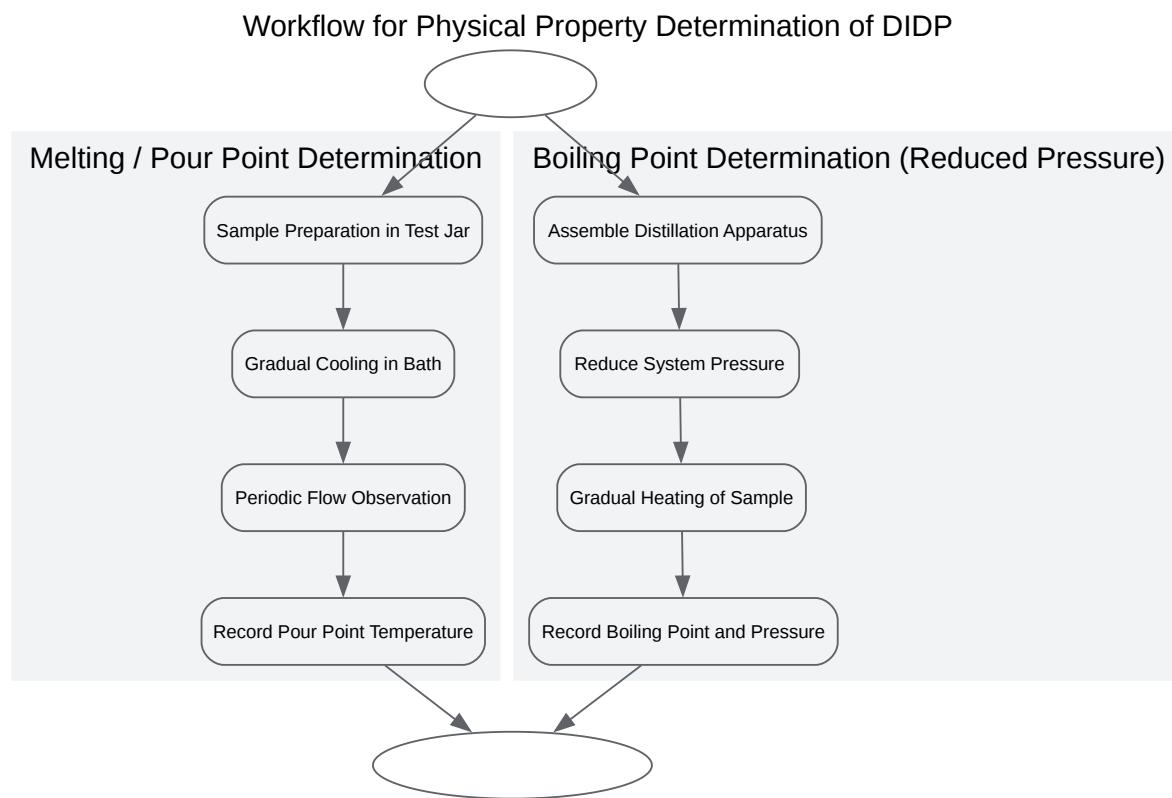
- Heating mantle or oil bath
- Vacuum pump
- Manometer

Procedure:

- Apparatus Setup: The distillation apparatus is assembled. The DIDP sample is placed in the distillation flask along with boiling chips to ensure smooth boiling. The thermometer is positioned so that the top of the bulb is level with the side arm of the flask leading to the condenser.
- Pressure Reduction: The system is connected to a vacuum pump, and the pressure is reduced to the desired level, as measured by the manometer.
- Heating: The sample is heated gently and gradually using a heating mantle or oil bath.
- Boiling Point Measurement: The temperature is recorded when the liquid is boiling, and a stable ring of condensate is observed on the thermometer bulb. This temperature is the boiling point at the recorded pressure.
- Data Recording: The boiling point and the corresponding pressure are recorded. This can be repeated at several different pressures if required.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the physical characterization of a substance like DIDP, encompassing both melting/pour point and boiling point determination.



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Caption: Workflow for determining the physical properties of DIDP.

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